# Assessing Thyroid Function In Vivo with ML-109: Application Notes and Protocols

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *ML-109* |
| *CAS No.:* | *1186649-91-1* |
| *Cat. No.:* | *B3088775* |

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## Introduction

**ML-109** is a potent and selective small-molecule agonist of the Thyroid Stimulating Hormone Receptor (TSHR)[1]. As an orally available compound, it presents a significant tool for the non-invasive assessment of thyroid function and for studying TSHR biology in both thyroidal and extrathyroidal tissues[1]. This document provides detailed application notes and protocols for utilizing **ML-109** in preclinical in vivo studies to assess thyroid function. The methodologies described are based on established principles of thyroid physiology assessment and preclinical imaging, adapted for the specific properties of a small molecule TSHR agonist like **ML-109**.

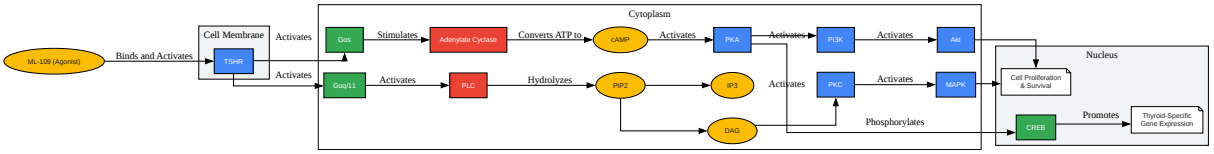
The thyroid-stimulating hormone receptor is a G-protein coupled receptor that, upon activation, primarily stimulates the Gαs protein, leading to the activation of adenylate cyclase and an increase in intracellular cyclic adenosine 3′, 5′ monophosphate (cAMP)[1]. This signaling cascade governs the synthesis and secretion of thyroid hormones.

## Signaling Pathway

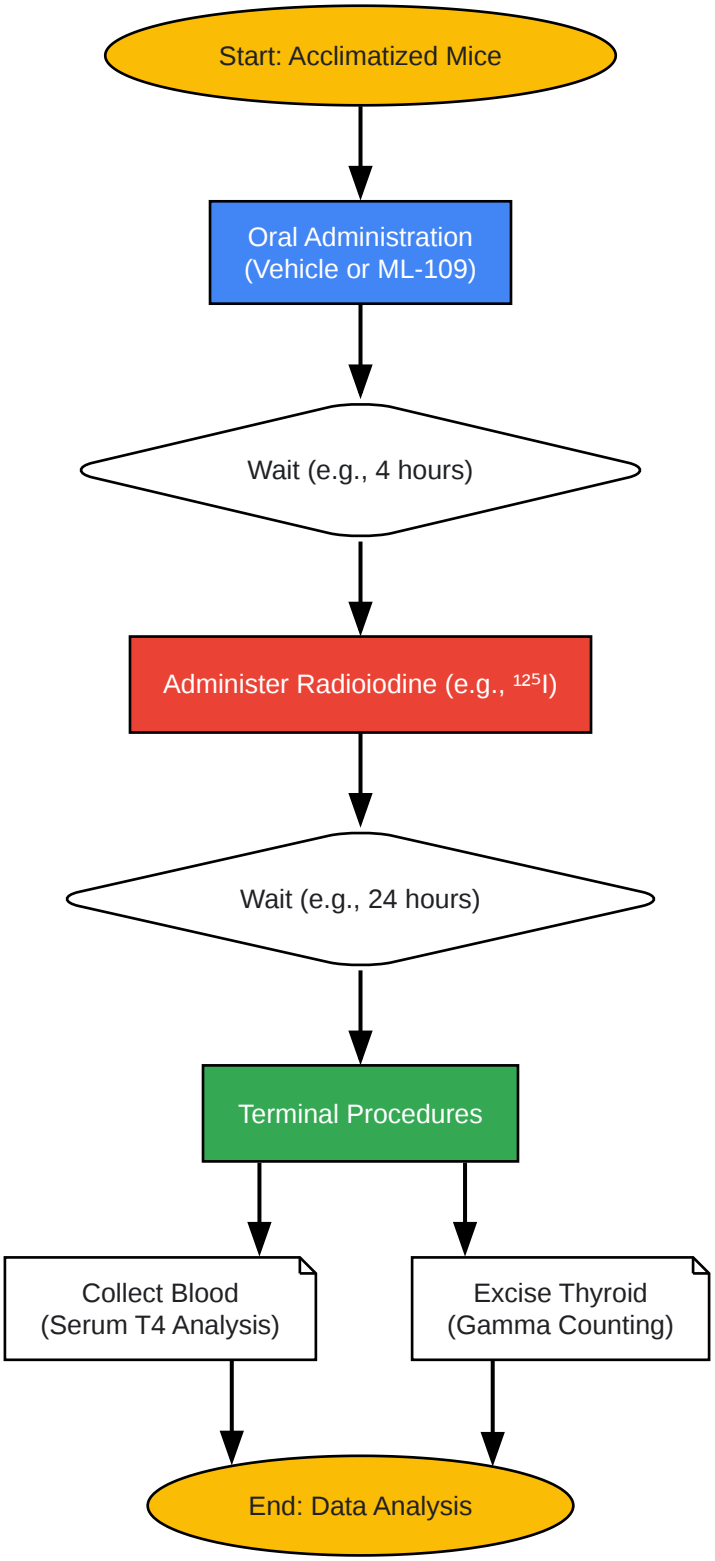
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The activation of TSHR by an agonist such as **ML-109** initiates a cascade of intracellular events crucial for thyroid hormone synthesis and thyrocyte proliferation. The primary pathway involves the activation of Gαs, leading to cAMP production and subsequent protein kinase A (PKA) activation. PKA then influences the expression of key thyroid-specific genes. Additionally, TSHR can signal through Gαq/11, activating the phospholipase C (PLC) pathway.

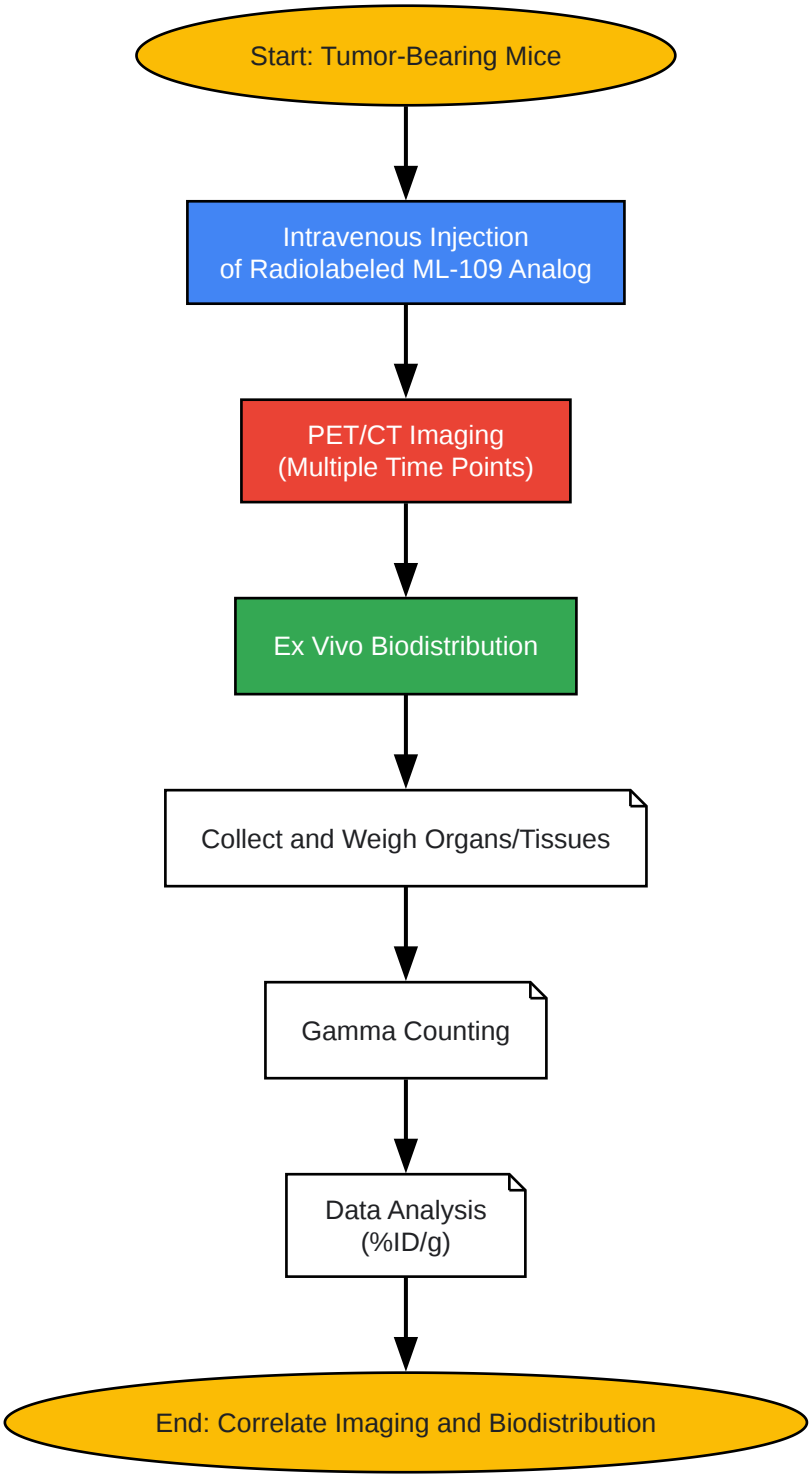
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# References


- 1. Identification of Potent and Selective Thyroid Stimulating Hormone Receptor Agonists - Probe Reports from the NIH Molecular Libraries Program - NCBI Bookshelf [ncbi.nlm.nih.gov]

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